

Reproducibility of Thromboembolic Risk Findings for Ortho-Evra: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ortho-Evra
CAS No.: 396715-57-4
Cat. No.: B12785903

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The thromboembolic risk associated with the **Ortho-Evra** contraceptive patch has been a subject of considerable debate and conflicting study findings since its introduction. This guide provides a comprehensive comparison of the available data, focusing on the reproducibility of findings regarding its thromboembolic risk relative to other combined hormonal contraceptives (CHCs), particularly combined oral contraceptives (COCs). The objective is to present the evidence in a clear and structured format for researchers, scientists, and drug development professionals to facilitate a critical appraisal of the product's safety profile.

Quantitative Data Summary

The following tables summarize the quantitative data from key epidemiological studies comparing the risk of venous thromboembolism (VTE) in users of the **Ortho-Evra** patch versus users of COCs. The conflicting results across different studies highlight the challenges in achieving reproducible findings in this area.

Table 1: Comparative Risk of Venous Thromboembolism (VTE) for **Ortho-Evra** vs. Combined Oral Contraceptives (COCs)

Study/Databas e	Comparator COC	Risk Estimate (Odds Ratio/Relative Risk)	95% Confidence Interval (CI)	Conclusion
Boston Collaborative Drug Surveillance Program (BCDSP) - PharMetrics Database[1][2]	Levonorgestrel- containing OCs (30 mcg EE)	2.0	0.9 - 4.1	No statistically significant difference in VTE risk.[1][2]
Boston Collaborative Drug Surveillance Program (BCDSP) - MarketScan Database[1][2]	Levonorgestrel- containing OCs (30 mcg EE)	1.3	0.8 - 2.1	No statistically significant difference in VTE risk.[1][2]
i3 Ingenix Study[3]	Norgestimate- containing OCs (35 mcg EE)	~2.0	Statistically Significant	Approximately two-fold increased risk of VTE for Ortho- Evra users.[3]
Danish Cohort Study[4]	Non-users of hormonal contraception	7.9	3.5 - 17.7	Significantly increased risk of VTE compared to non-users.[4]

Danish Cohort Study[4]	Levonorgestrel-containing COCs	2.3	1.0 - 5.2	Increased risk of VTE compared to users of levonorgestrel-containing COCs.[4]
FDA-funded study (unnamed in snippets)[5]	Not specified	Not specified	Not specified	Findings were consistent with a possible increased risk of blood clots.[5]
Jick SS, et al. (2006) - PharMetrics[6]	Norgestimate-containing OCs (35 mcg EE)	0.9	0.5 - 1.6	Risk of nonfatal VTE is similar to the comparator OC.[6]
Cole JA, et al. (2007) - Ingenix Research[7]	Norgestimate-containing OCs (35 mcg EE)	2.4	1.1 - 5.5	More than double the risk for VTE.[7]

Table 2: Incidence Rates of Venous Thromboembolism (VTE)

Contraceptive Method	Incidence Rate per 10,000 Woman-Years	Study/Reference
Non-users of hormonal contraception	1-5	[8]
Non-users of hormonal contraception (aged 15-44)	5-10	[9]
Levonorgestrel-containing COCs	~8	[8]
Third-generation or drospirenone-containing COCs	10-15	[8]
Ortho-Evra Patch	12.3	[8]
Ortho-Evra Patch	9.7	[4]
Vaginal Ring	7.8	[4]
Pregnancy	5-20	[8]
Postpartum	40-65	[8]

Experimental Protocols

The reproducibility of findings is heavily dependent on the methodologies employed in the studies. The primary methodologies used to assess the thromboembolic risk of **Ortho-Evra** have been observational, retrospective case-control and cohort studies based on large healthcare claims databases.

1. Nested Case-Control Study Design (e.g., Boston Collaborative Drug Surveillance Program)

- Study Population: Women aged 15-44 years who were new users of either the **Ortho-Evra** patch or a comparator COC, identified from large US healthcare claims databases like PharMetrics or MarketScan.[1][6][10]
- Case Identification: Cases were defined as women with a new diagnosis of idiopathic VTE (deep vein thrombosis or pulmonary embolism) without identifiable clinical risk factors.[6][10]

- **Control Selection:** For each case, up to four controls were matched based on age and the date of VTE diagnosis (index date).^[6] Controls were required to be current users of one of the study contraceptives at the index date.
- **Data Collection:** Information on contraceptive use, VTE diagnosis, and potential confounding factors was extracted from the claims databases.^[6]^[10]
- **Statistical Analysis:** Conditional logistic regression was used to calculate the odds ratio (OR) for VTE in **Ortho-Evra** users compared to COC users, adjusting for potential confounders.^[10]

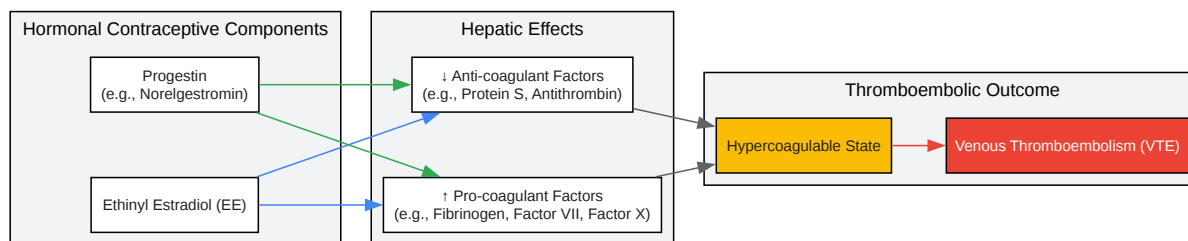
2. Retrospective Cohort Study Design (e.g., Danish Cohort Study)

- **Study Population:** A national cohort of all non-pregnant women aged 15-49 in Denmark, identified through national registries.^[4] Women with a history of thrombotic disease or cancer were excluded.
- **Exposure Assessment:** Use of different hormonal contraceptives (patch, vaginal ring, COCs, etc.) was determined from prescription data in the national registries.^[4]
- **Outcome Ascertainment:** First-ever venous thrombosis events were identified from national patient registries. Diagnoses were confirmed by reviewing records of subsequent anticoagulation therapy.^[4]
- **Follow-up:** Women were followed over a defined period (e.g., 2001-2010), and the incidence rates of VTE were calculated for users of different contraceptives and non-users.
- **Statistical Analysis:** Poisson regression was used to calculate adjusted relative risks (RRs) and rate ratios, comparing VTE risk in users of non-oral contraceptives to non-users and to users of a reference COC (e.g., levonorgestrel-containing).^[4]

Mandatory Visualizations

Signaling Pathways and Logical Relationships

The following diagram illustrates the general proposed mechanism by which combined hormonal contraceptives, including **Ortho-Evra**, may increase the risk of venous thromboembolism.

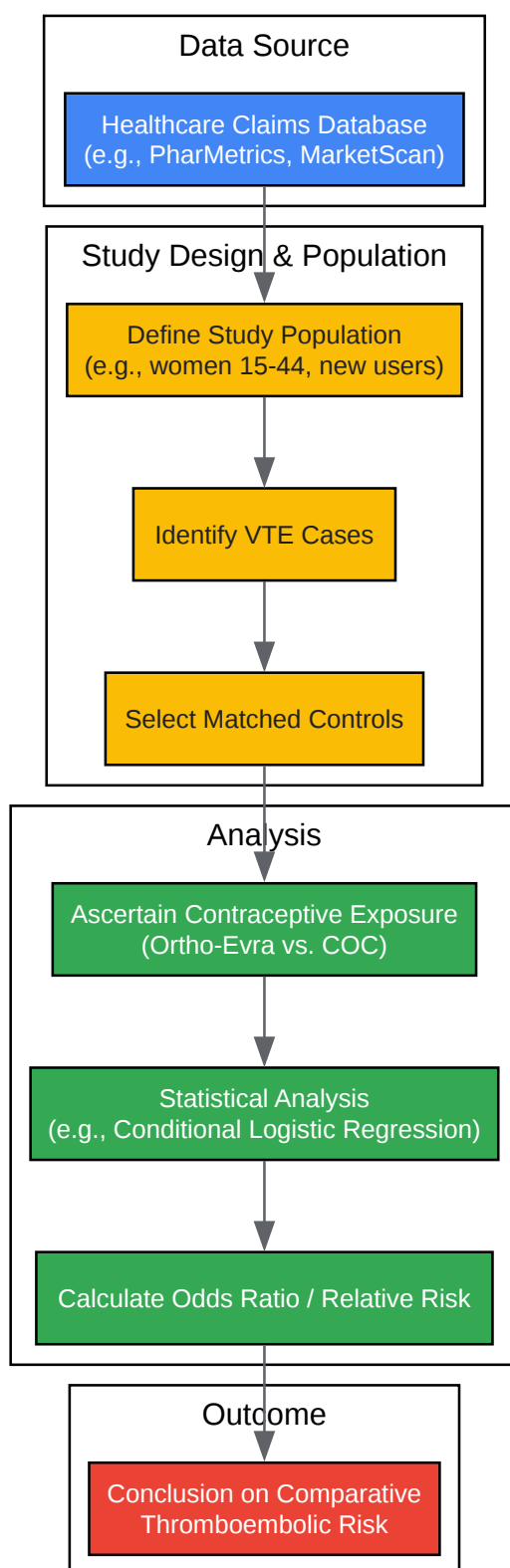


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Caption: Proposed mechanism of hormonal contraceptive-induced thromboembolism.

Experimental Workflow

The diagram below outlines a typical workflow for a retrospective database study designed to compare the thromboembolic risk of different contraceptives.



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Caption: Workflow for a retrospective case-control study on contraceptive risk.

In conclusion, the evidence regarding the thromboembolic risk of **Ortho-Evra** remains inconsistent. While some large-scale database studies suggest a similar risk profile to certain COCs, others indicate a potentially two-fold or higher risk.[1][3][6][7] These discrepancies may be attributable to differences in study design, the choice of comparator contraceptive, the databases utilized, and methods for case ascertainment and confirmation.[11] The higher estrogen exposure associated with the patch compared to typical birth control pills is a plausible biological reason for a potentially increased risk.[12][13] Therefore, a definitive and universally reproducible conclusion on the comparative thromboembolic risk of **Ortho-Evra** is still elusive, necessitating careful consideration of all available evidence and patient-specific risk factors in clinical and drug development contexts.

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